

# Greveichromenol Analogs: A Comparative Guide to Structure-Activity Relationships

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## Compound of Interest

Compound Name: Greveichromenol

Cat. No.: B14750353

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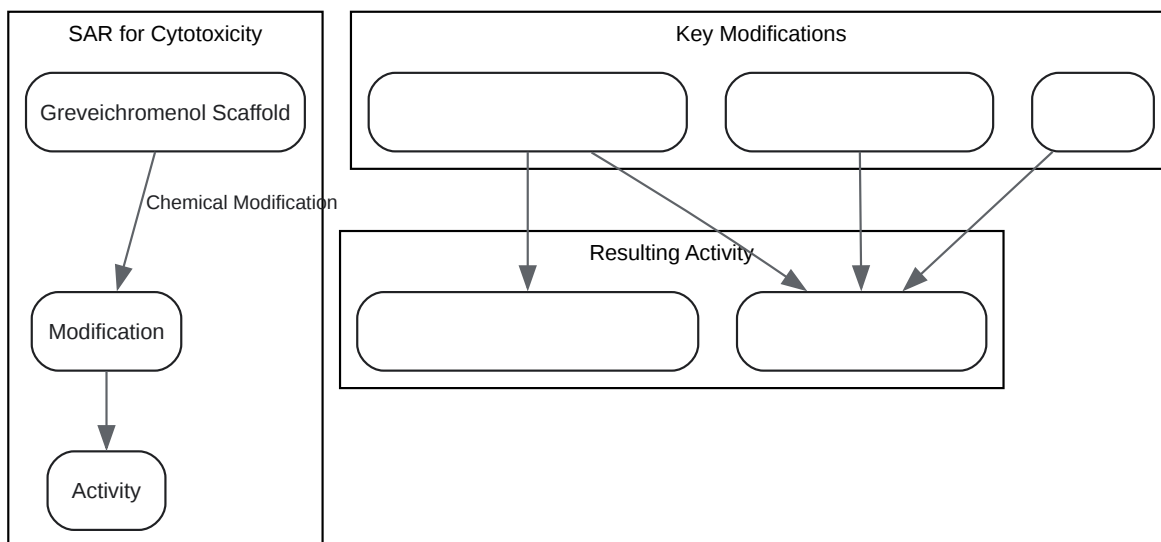
For Researchers, Scientists, and Drug Development Professionals

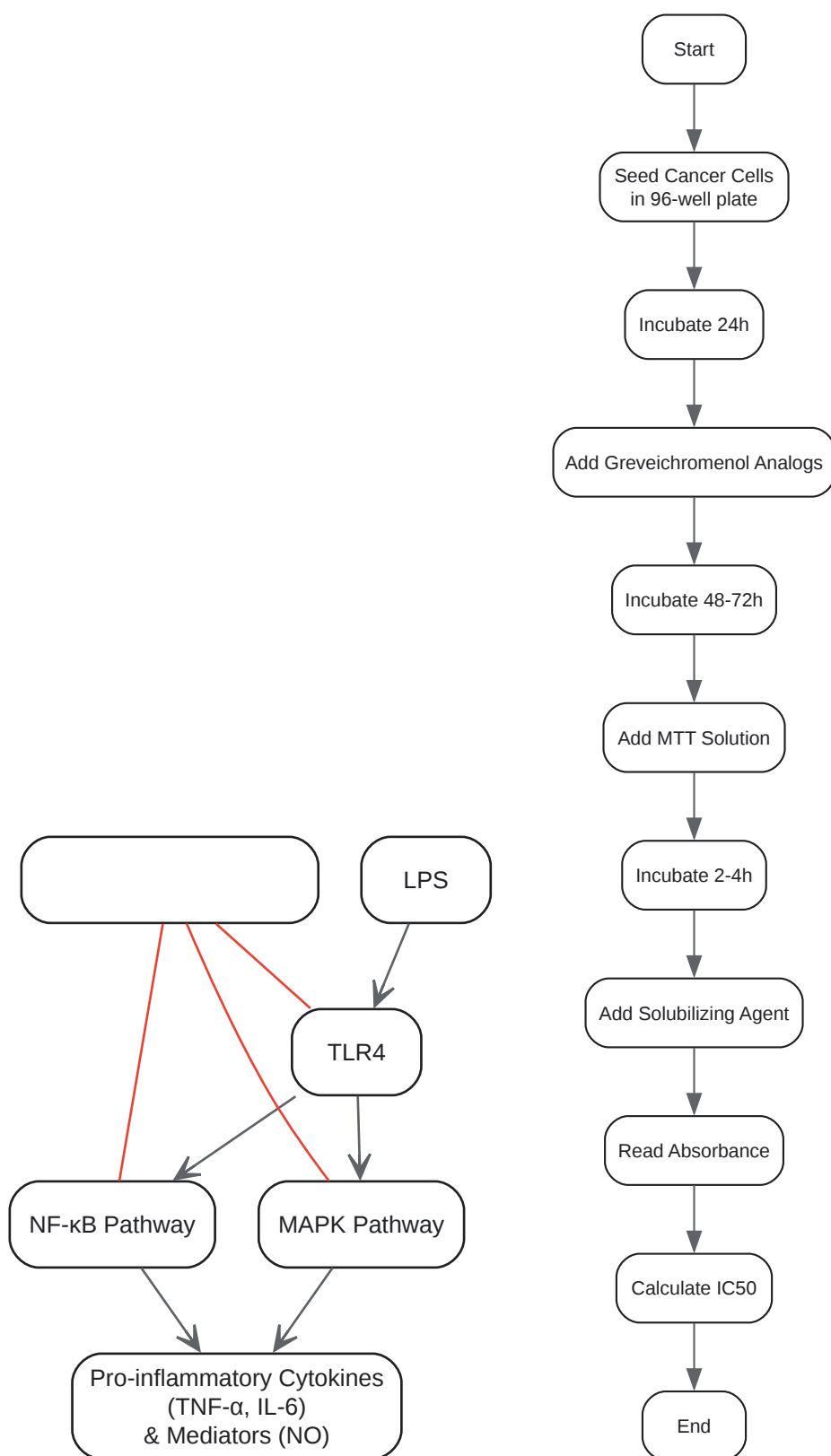
**Greveichromenol**, a naturally occurring pyranocoumarin, presents a promising scaffold for the development of novel therapeutic agents. Its core structure, 5-hydroxy-8-(hydroxymethyl)-2,2-dimethylpyrano[3,2-g]chromen-6-one, offers multiple sites for chemical modification, enabling the exploration of its therapeutic potential across various disease areas. This guide provides a comparative analysis of **Greveichromenol** analogs, summarizing their structure-activity relationships (SAR) in cytotoxicity, anti-inflammatory, and antimicrobial activities. The information is compiled from studies on related pyrano[3,2-g]chromene and other chromene derivatives, providing a foundational understanding for the rational design of new, potent **Greveichromenol**-based compounds.

## Structure of Greveichromenol

**Greveichromenol** is characterized by a tetracyclic system, featuring a pyrano ring fused to a chromene-6-one core.

Greveichromenol  
5-hydroxy-8-(hydroxymethyl)-2,2-dimethylpyrano[3,2-g]chromen-6-one





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